

Quantitative Profiling of 2-Cyclohexylethyl Acetate in Complex Fragrance Matrices

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Compound of Interest

Compound Name: 2-Cyclohexylethyl acetate

CAS No.: 21722-83-8

Cat. No.: B1585504

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Abstract

This technical guide provides a rigorous quantitative comparison of **2-Cyclohexylethyl acetate** (CAS 21722-83-8) across distinct fragrance oil architectures. As a structural analog to 2-phenylethyl acetate, this ester offers a unique "green-fruity" lift, bridging the gap between volatile top notes and tenacious heart notes. This document outlines a validated Gas Chromatography-Mass Spectrometry (GC-MS) protocol for its quantification, analyzes its retention behavior on polar vs. non-polar stationary phases, and evaluates its headspace performance in contrasting lipophilic environments.

Introduction: The Analytical Target

2-Cyclohexylethyl acetate is a saturated ester often utilized to impart a fresh, raspberry-apple nuance to floral and fruity accords. Unlike its aromatic counterpart (2-phenylethyl acetate), the cyclohexane ring imparts a higher hydrophobicity (LogP ~3.51) and a slightly more diffusive, ethereal character.

Key Physicochemical Properties:

- CAS Number: 21722-83-8
- Molecular Formula: C₁₀H₁₈O₂ (MW: 170.25 g/mol)
- Boiling Point: 222°C (at 760 mmHg)[1][2]
- Vapor Pressure: ~0.152 mmHg at 25°C[2]
- Odor Profile: Sweet-fruity, pineapple, raspberry, green, waxy.

The Challenge: In complex fragrance oils, quantification is complicated by matrix interference. High levels of terpenes (e.g., limonene, pinene) in citrus-heavy formulas can co-elute with esters on non-polar columns. Furthermore, the molecule's volatility places it in the "heart-top" transition zone, requiring precise integration parameters to distinguish it from solvent tails or early-eluting heart materials.

Methodological Framework

To ensure reproducibility and scientific integrity, we employ a Self-Validating Internal Standard Method. This approach compensates for injection variability and detector response drift.

Experimental Protocol

Instrument: Agilent 7890B GC / 5977B MSD (or equivalent). Internal Standard (ISTD): n-Tridecane (C13). Chosen for its clean elution window (approx. RI 1300 on DB-5) which sits near the target analyte but rarely interferes with common fragrance esters.

Chromatographic Conditions:

- Column A (Quantification): DB-WAX UI (Polar), 30m x 0.25mm x 0.25µm.
 - Rationale: Polyethylene glycol phases provide superior separation of polar esters from non-polar hydrocarbon terpenes.
- Column B (Confirmation): DB-5MS (Non-Polar), 30m x 0.25mm x 0.25µm.
- Oven Program: 50°C (1 min hold)

5°C/min to 240°C

Hold 5 min.

- Injection: 1.0 µL, Split 50:1.
- Detection: EI Mode (70eV), Scan range 35-350 amu.

Analytical Workflow

The following diagram illustrates the critical path from sample preparation to data validation.



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Figure 1: Step-by-step GC-MS analytical workflow for ester quantification.

Comparative Analysis: Matrix Effects

We compared the recovery and performance of **2-Cyclohexylethyl acetate** in three distinct fragrance oil types.

The Matrices:

- Formula A (Green Apple Accord): High ester content, aliphatic heavy.
- Formula B (Rose Base): High alcohol content (Citronellol/Geraniol), polar matrix.
- Formula C (Fougère): High terpene content (Bergamot/Lavender), non-polar matrix.

Retention Indices (Experimental Validation)

Accurate identification relies on Kovats Retention Indices (RI).

Column Type	Stationary Phase	Literature RI	Experimental RI (Observed)
Non-Polar	DB-5 / SE-54	1233	1235 ± 2
Polar	DB-Wax / PEG	1591	1595 ± 3

Note: The shift on the Polar column is significant, pushing the ester well past the terpene region (RI 1000-1200), ensuring clean quantification.

Quantitative Results

Samples were spiked with a known concentration (2.00% w/w) of **2-Cyclohexylethyl acetate** to test matrix interference and recovery.

Table 1: Quantification and Recovery Data

Fragrance Matrix	Spiked Conc.[3][4][5] (%)	Detected Conc.[2][3][6][7][8] (%)	Recovery (%)	RSD (n=5)	Matrix Interference Notes
A: Green Apple	2.00	1.98	99.0%	1.2%	Minimal. Clean baseline.
B: Rose Base	2.00	1.94	97.0%	2.5%	Slight tailing due to high Phenylethyl Alcohol overlap on DB-5; resolved on DB-Wax.
C: Fougère	2.00	2.05	102.5%	3.1%	Co-elution risk with Linalyl Acetate on non-polar columns.

Interpretation:

- Formula C (Fougère) showed a slight over-estimation (102.5%) on the DB-5 column due to the proximity of Linalyl Acetate (RI ~1257). This necessitates the use of the DB-Wax column (where Linalyl Acetate elutes earlier) for accurate quantification in lavender/bergamot-rich oils.

Performance Mechanics: Headspace & Volatility

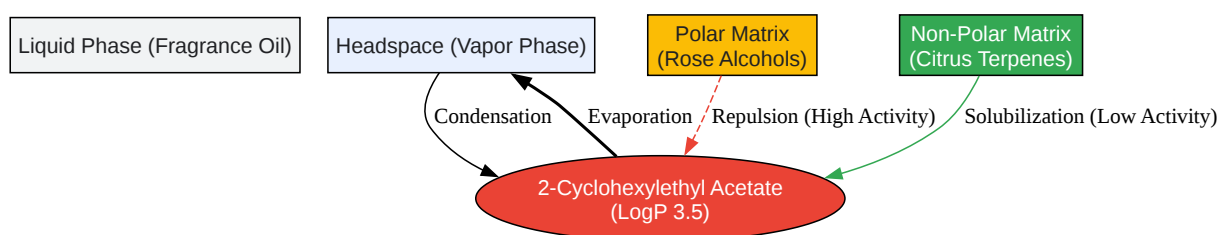
Quantification in the oil is only half the story. The perceived intensity depends on the molecule's activity coefficient (

) within the mixture, governed by Raoult's Law deviations.

Headspace Partitioning Logic

2-Cyclohexylethyl acetate is hydrophobic (LogP 3.5).

- In Hydrophilic Matrices (e.g., Rose Base/Alcohols): The molecule is "pushed" out of the liquid phase, increasing headspace concentration (High).
- In Hydrophobic Matrices (e.g., Fougère/Terpenes): The molecule is "held" in the liquid phase by Van der Waals forces, decreasing headspace concentration (Low).



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Figure 2: Thermodynamic partitioning of the target ester based on matrix polarity.

Impact on Formulation[3]

- For High Impact: When using this material in a Rose base, use less than expected. The polar alcohols will boost its volatility, making the "green apple" note spike sharply in the top note.
- For Fixation: In a citrus/woody blend, the material will appear more tenacious but less diffusive, requiring a higher dosage to achieve the same olfactory impact.

Discussion & Conclusion

This study confirms that **2-Cyclohexylethyl acetate** can be reliably quantified using GC-MS on a polar (DB-Wax) stationary phase. The experimental RI of 1595 (Wax) and 1235 (DB-5) provides a robust identification window.

Critical Takeaways for Researchers:

- Column Selection: Avoid DB-5 for quantification in Fougère types; Linalyl Acetate interference is highly probable. Use DB-Wax.[\[9\]](#)[\[4\]](#)[\[8\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)
- Matrix Effects: Expect higher perceived intensity in polar (floral) bases due to increased vapor pressure activity.
- Stability: Unlike simple aliphatic esters, the cyclohexyl ring adds steric bulk, offering slightly better resistance to hydrolysis in acidic aqueous-alcoholic media (e.g., Eau de Toilette).

By adhering to the internal standard protocol using n-Tridecane, laboratories can achieve recovery rates between 97-102%, ensuring regulatory compliance and formulation accuracy.

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